

# 9-Methyl-9h-fluoren-9-ol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 9-Methyl-9h-fluoren-9-ol

Cat. No.: B1202907

[Get Quote](#)

## Technical Guide: 9-Methyl-9H-fluoren-9-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties and a plausible synthetic route for **9-Methyl-9H-fluoren-9-ol**, a fluorene derivative of interest in organic synthesis and medicinal chemistry.

## Core Compound Data

The fundamental molecular properties of **9-Methyl-9H-fluoren-9-ol** are summarized below.

Property	Value	Citations
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O	[1][2][3]
Molecular Weight	196.25 g/mol	[1][2][3]
CAS Number	6311-22-4	[1][2]
IUPAC Name	9-methyl-9H-fluoren-9-ol	[2]
Synonyms	9-Hydroxy-9-methyl-9H-fluorene, 9-methylfluoren-9-ol	[2][4]

## Experimental Protocols

The following sections detail a representative experimental protocol for the synthesis and characterization of **9-Methyl-9H-fluoren-9-ol**. The primary synthetic route described is the Grignard reaction, a classic and reliable method for the formation of tertiary alcohols from ketones.

## Synthesis: Grignard Reaction of 9-Fluorenone

This protocol outlines the synthesis of **9-Methyl-9H-fluoren-9-ol** via the addition of a methyl Grignard reagent to 9-fluorenone.

### Materials:

- 9-Fluorenone
- Magnesium turnings
- Methyl iodide (or methyl bromide)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution (saturated)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Iodine crystal (for initiation)
- Standard reflux and extraction glassware (dried)

### Procedure:

- **Grignard Reagent Preparation:** In a flame-dried, three-necked flask equipped with a reflux condenser and a dropping funnel under an inert atmosphere (e.g., nitrogen or argon), place magnesium turnings. Add a small crystal of iodine. A solution of methyl iodide in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is initiated (indicated by a color change and gentle reflux) and then the remaining methyl iodide solution is added at a rate to maintain a steady reflux. After the addition is complete, the mixture is refluxed for an additional 30 minutes to ensure complete formation of methylmagnesium iodide.

- **Reaction with 9-Fluorenone:** A solution of 9-fluorenone in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at 0°C (ice bath). The reaction mixture is then allowed to warm to room temperature and stirred for several hours until the reaction is complete (monitored by TLC).
- **Quenching and Work-up:** The reaction is carefully quenched by the slow, dropwise addition of a saturated aqueous solution of ammonium chloride.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and filtered.
- **Purification:** The solvent is removed under reduced pressure using a rotary evaporator. The resulting crude solid is purified by recrystallization (e.g., from ethanol/water or hexanes/ethyl acetate) to yield pure **9-Methyl-9H-fluoren-9-ol**.

## Characterization

The identity and purity of the synthesized **9-Methyl-9H-fluoren-9-ol** can be confirmed by the following methods.

### 1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- **<sup>1</sup>H NMR:** The proton NMR spectrum is expected to show characteristic signals for the methyl protons (a singlet) and the aromatic protons of the fluorenyl group.
- **<sup>13</sup>C NMR:** The carbon NMR spectrum will show a signal for the quaternary carbon at the 9-position, the methyl carbon, and the distinct aromatic carbons.

### 2. Mass Spectrometry (MS):

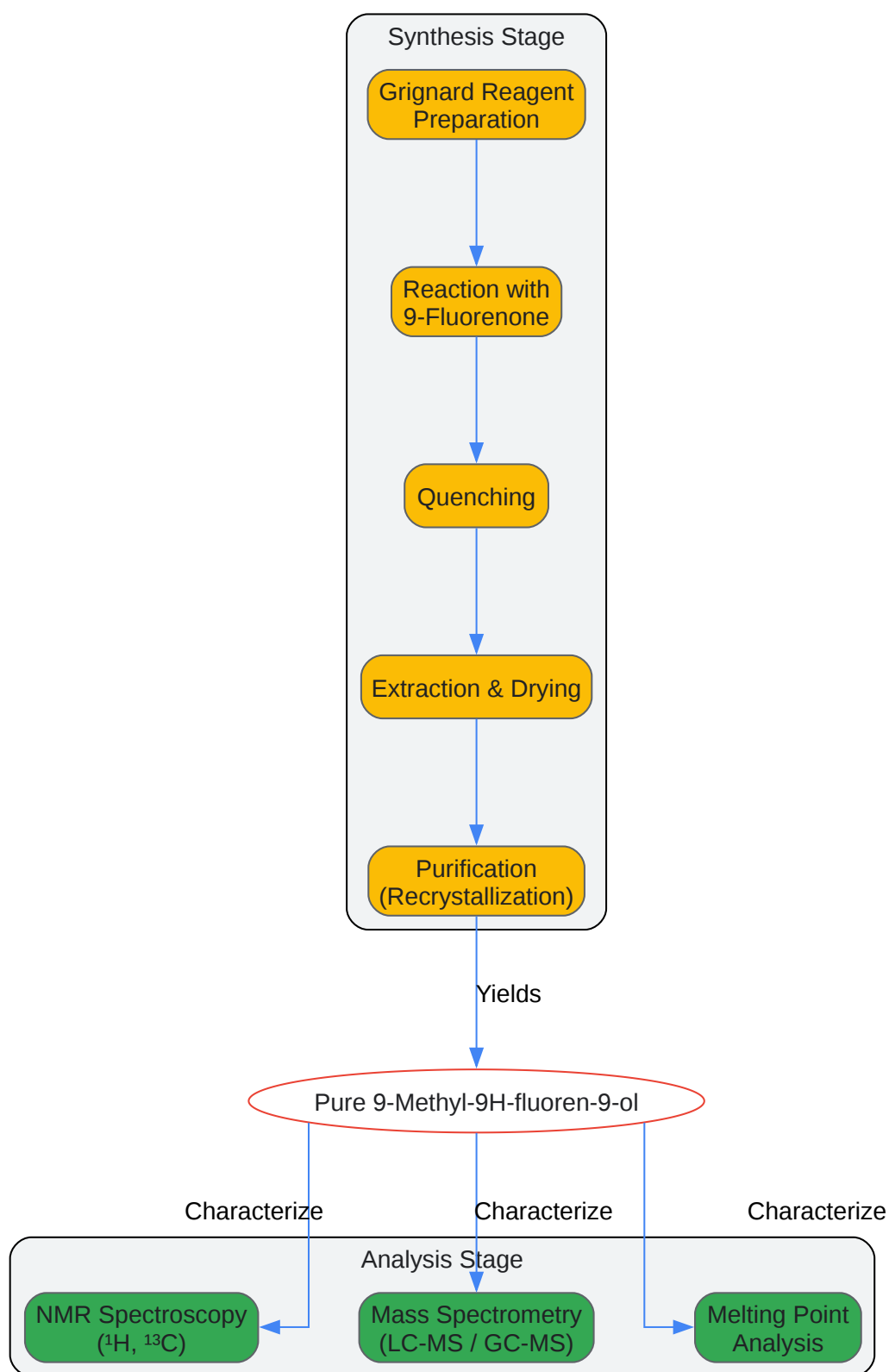
- LC-MS or GC-MS can be used to determine the molecular weight of the compound, confirming the presence of the molecular ion peak corresponding to its molecular weight (196.25 g/mol).

### 3. Melting Point Analysis:

- The melting point of the purified product is measured and compared to the literature value. A sharp melting point range indicates high purity.

## Visualized Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and characterization process for **9-Methyl-9H-fluoren-9-ol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and analysis of **9-Methyl-9H-fluoren-9-ol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 2. 9-Fluorenol | 1689-64-1 [[amp.chemicalbook.com](https://amp.chemicalbook.com)]
- 3. 9-Methyl-9H-fluoren-9-ol 98.0+%, TCI America™ | Fisher Scientific [[fishersci.ca](https://fishersci.ca)]
- 4. Grignard Reagents [[chemed.chem.purdue.edu](https://chemed.chem.purdue.edu)]
- To cite this document: BenchChem. [9-Methyl-9h-fluoren-9-ol molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202907#9-methyl-9h-fluoren-9-ol-molecular-weight-and-formula>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)